

optimizing MEN 10208 concentration for NK2 receptors

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Compound Focus: Men 10208

CAS No.: 129781-07-3

Cat. No.: S534958

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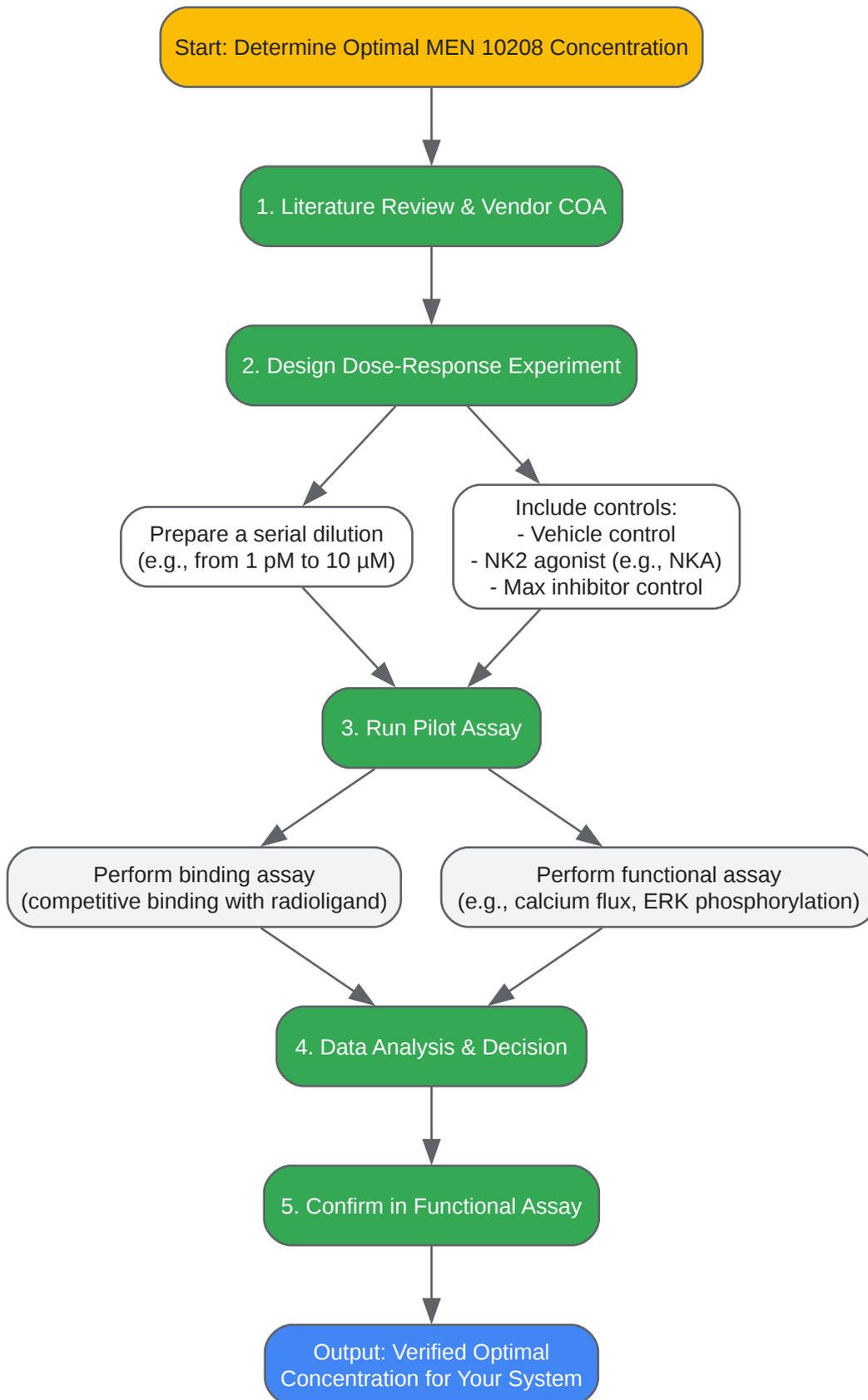
MEN 10208 Fact Sheet

For a quick reference, here are the key technical details of **MEN 10208**:

Property	Description
Name	MEN 10208 [1]
Role	Neurokinin A (NKA) antagonist; Neurokinin-2 Receptor (NK2) antagonist [1] [2]
CAS Number	129781-07-3 [1]
Molecular Formula	$C_{61}H_{75}N_{15}O_{12}$ [1]
Molecular Weight	1210.34 g/mol [1]
Sequence	Thr-Asp-Tyr-D-Trp-Val-D-Trp-D-Trp-Arg-NH ₂ (A peptide prepared by solid-phase synthesis) [1]
Storage	Store under the recommended conditions in the Certificate of Analysis [1]
Important Note	For research use only. Not for drug, household, or other uses [1].

Guide to Determining Optimal Concentration

Since a universally "optimized concentration" does not exist, you must establish it for your specific experimental system. The workflow below outlines the key stages of this process.



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Experimental Design and Protocol Outline

Here is a more detailed breakdown of the key steps and a sample methodology for a critical experiment.

1. Preliminary Research and Dilution

- **Literature & COA:** Always start by consulting the **Certificate of Analysis (COA)** from your supplier (e.g., MedChemExpress) for purity, recommended storage, and any available biological activity data [1]. Search for recent papers that used **MEN 10208** in models similar to yours.
- **Reconstitution:** **MEN 10208** is a peptide. Calculate the mass needed to make a stock solution (e.g., 1-10 mM) using a suitable sterile solvent (like distilled water or DMSO). Aliquot and store at recommended temperatures to avoid freeze-thaw cycles.

2. Key Experimental Considerations

- **Cell System Matters:** The expression level of NK2 receptors and the presence of other neurokinin receptors (NK1, NK3) can vary significantly between cell types and affect your results [3]. Ensure your model system is well-characterized.
- **Receptor Crosstalk:** Be aware that NK2 can form heterodimers with NK1, which may negatively modulate NK1-mediated signaling [3]. This crosstalk could influence the interpretation of your results in complex biological systems.

3. Sample Protocol: Competitive Binding Assay This is a core method for determining the inhibitor's affinity (IC₅₀/K_i).

- **Objective:** To determine the concentration of **MEN 10208** that inhibits 50% of specific radiolabeled ligand binding to the NK2 receptor (its IC₅₀ value).
- **Materials:**
 - Cell membrane preparation expressing the NK2 receptor.
 - **MEN 10208** serial dilutions (e.g., from 1 pM to 10 μM).
 - Radiolabeled NK2 antagonist (e.g., [³H]GR100679 as used in other studies) [2].
 - Binding buffer (e.g., 50 mM Tris-HCl, pH 7.4, with ions and BSA).
 - Filtration equipment (cell harvester, GF/B or GF/C filters).
 - Scintillation counter.
- **Method:**
 - Incubate membranes with a fixed concentration of the radioligand and varying concentrations of **MEN 10208** in a binding buffer.
 - Run the experiment in triplicate for statistical power.
 - Allow binding to reach equilibrium (e.g., 30-60 minutes at 25°C).

- Terminate the reaction by rapid filtration through filters to separate bound from unbound radioligand.
- Wash filters, add scintillation fluid, and count radioactivity.
- **Data Analysis:**
 - Calculate specific binding (total binding minus non-specific binding measured in the presence of a high concentration of unlabeled competitor).
 - Plot % specific binding vs. log[MEN 10208 concentration].
 - Fit the data with a non-linear regression curve to calculate the **IC50**.

Frequently Asked Questions

Question	Answer & Troubleshooting Tip
No inhibition is observed at published concentrations.	Answer: The effective concentration is highly system-dependent. Tip: Perform a full dose-response curve with a wide range (e.g., 1 pM - 100 μM) to find the active range in your model. Verify the bioactivity of your NK2 agonist (e.g., Neurokinin A) [1].
Results are inconsistent between experiments.	Answer: This often points to a stability or handling issue. Tip: Create fresh single-use aliquots of MEN 10208 from the stock solution. Ensure the vehicle (e.g., DMSO) concentration is consistent and minimal across all wells. Confirm cell passage number and receptor expression levels have not drifted.
How does MEN 10208 compare to other NK2 antagonists?	Answer: Several antagonists exist with different profiles. The table below compares MEN 10208 with other common antagonists for your reference [2].

Comparison with Other NK2 Antagonists

Antagonist Name	Chemical Nature	Key Characteristics (from search results)
MEN 10208	Peptide	Neurokinin A antagonist; prepared by solid-phase synthesis [1].

Antagonist Name	Chemical Nature	Key Characteristics (from search results)
GR 159897	Non-peptide	Highly potent, selective, competitive, brain-penetrant; little/no affinity for NK1/NK3 [2].
Saredutant (SR 48968)	Non-peptide	Selective NK2 receptor antagonist [2].
Ibodutant (MEN 15596)	Non-peptide	Potent and selective tachykinin NK2 receptor antagonist [2].

Key Takeaways for Researchers

- **No Universal Concentration:** The core task for your research will be to **empirically determine the optimal concentration** of **MEN 10208** for your specific cell line and assay conditions.
- **Account for Complexity:** Be mindful of potential receptor crosstalk in your experimental system, as NK2 can interact with and modulate NK1 receptor signaling [3].
- **Systematic Approach is Crucial:** Follow a structured dose-finding workflow, starting with a binding assay to establish affinity (IC50) before moving to more complex functional or phenotypic assays.

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References

1. MEN 10208 | Neurokinin Receptor Antagonist [medchemexpress.com]
2. nk2 | MedChemExpress (MCE) Life Science Reagents [medchemexpress.com]
3. Neurokinin-2 receptor negatively modulates substance P ... [pmc.ncbi.nlm.nih.gov]

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